

TES-1025: Application Notes and Protocols for NAD⁺ Level Modulation in Cells

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Compound of Interest

Compound Name: *TES-1025*
CAS No.: *1883602-21-8*
Cat. No.: *B611293*

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Introduction

TES-1025 is a potent and selective inhibitor of human α -amino- β -carboxymuconate- ϵ -semialdehyde decarboxylase (ACMSD), a key enzyme in the de novo nicotinamide adenine dinucleotide (NAD⁺) synthesis pathway.^{[1][2][3]} By inhibiting ACMSD, **TES-1025** effectively modulates cellular NAD⁺ levels, a critical coenzyme in cellular metabolism and signaling.^[2] Defects in NAD⁺ homeostasis are linked to a variety of diseases, including metabolic disorders, neurodegenerative diseases, and age-related complications. **TES-1025** serves as a valuable research tool for studying the therapeutic potential of ACMSD inhibition in disorders associated with perturbed NAD⁺ supply.^{[1][2]}

Mechanism of Action

TES-1025 acts as a competitive inhibitor of ACMSD.^[1] ACMSD is situated at a crucial branch point in the kynurenine pathway, the primary route for tryptophan degradation.^{[1][4]} This enzyme catalyzes the conversion of α -amino- β -carboxymuconate- ϵ -semialdehyde (ACMS) to α -aminomuconate- ϵ -semialdehyde (AMS), which is subsequently catabolized.^{[1][4]} Inhibition of

ACMSD by **TES-1025** redirects the metabolic flux of ACMS away from catabolism and towards the spontaneous cyclization to quinolinic acid (QA), a direct precursor for de novo NAD⁺ synthesis.[1][4] This targeted inhibition leads to an increase in intracellular NAD⁺ levels.[5][6]

Data Presentation

In Vitro Efficacy of TES-1025

Parameter	Value	Cell System/Enzyme	Reference
IC50	13 nM	Human ACMSD	[1][2][3]
Ki	0.85 ± 0.22 nM	Human ACMSD	[5][7][8]

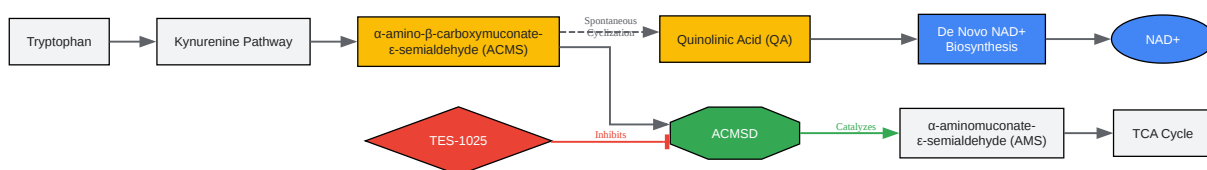
In Vivo Pharmacokinetics of TES-1025 in Male CD-1 Mice

Route of Administration	Dose	Key Findings	Reference
Intravenous (IV)	0.5 mg/kg	Low blood clearance, t _{1/2} of ~5.33 h.	[3][9]
Oral (PO)	5 mg/kg	Good systemic exposure, C _{max} of 2570 ng/mL at 2 h. Quantifiable blood concentration for up to 8 h.	[3][9]

Effect of TES-1025 on NAD⁺ Levels

Cell/Tissue Type	Treatment	Result	Reference
Mouse Primary Hepatocytes	24h treatment with TES-1025	Dose-dependent increase in NAD ⁺ levels.	[6]
Human HK-2 Kidney Cells	Treatment with TES-1025	Increased NAD ⁺ content.	[6]
Mouse Liver, Kidneys, Brain	10 days of chow diet with 15 mg/kg TES-1025	Increased NAD ⁺ content.	[6]

Signaling Pathway



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Caption: Mechanism of **TES-1025** action on the de novo NAD⁺ synthesis pathway.

Experimental Protocols

Protocol 1: In Vitro ACMSD Inhibition Assay

This protocol describes a coupled spectrophotometric assay to determine the inhibitory activity of **TES-1025** on human ACMSD.[3][8][9]

Materials:

- Recombinant human ACMSD (hACMSD)
- 3-hydroxyanthranilic acid

- Recombinant 3-hydroxyanthranilate 3,4-dioxygenase
- **TES-1025**
- Assay buffer (e.g., 50 mM 4-morpholinepropanesulfonic acid, pH 6.5, 100 mM NaCl)
- Spectrophotometer capable of reading at 360 nm

Procedure:

- **ACMS Substrate Generation:** In a pre-assay mixture, generate the ACMS substrate from 10 μ M 3-hydroxyanthranilic acid using recombinant 3-hydroxyanthranilate 3,4-dioxygenase.
- **Monitoring ACMS Formation:** Monitor the formation of ACMS by measuring the absorbance at 360 nm until the reaction is complete (i.e., the absorbance stabilizes).
- **Enzyme Reaction:** To the assay mixture containing the generated ACMS, add a known concentration of hACMSD (e.g., 30 nM).
- **Inhibitor Addition:** For determining the IC₅₀, add varying concentrations of **TES-1025** (from 0.5 to 40 nM) to the assay mixture along with hACMSD. A control reaction should be run without the inhibitor.
- **Activity Measurement:** Calculate the ACMSD activity from the initial rate of decrease in absorbance at 360 nm. Subtract the rate of a control reaction mixture lacking ACMSD.
- **Data Analysis:** Plot the percentage of inhibition against the logarithm of the **TES-1025** concentration to determine the IC₅₀ value.

Protocol 2: Cellular NAD⁺ Level Quantification

This protocol provides a general workflow for treating cells with **TES-1025** and subsequently measuring intracellular NAD⁺ levels.

Materials:

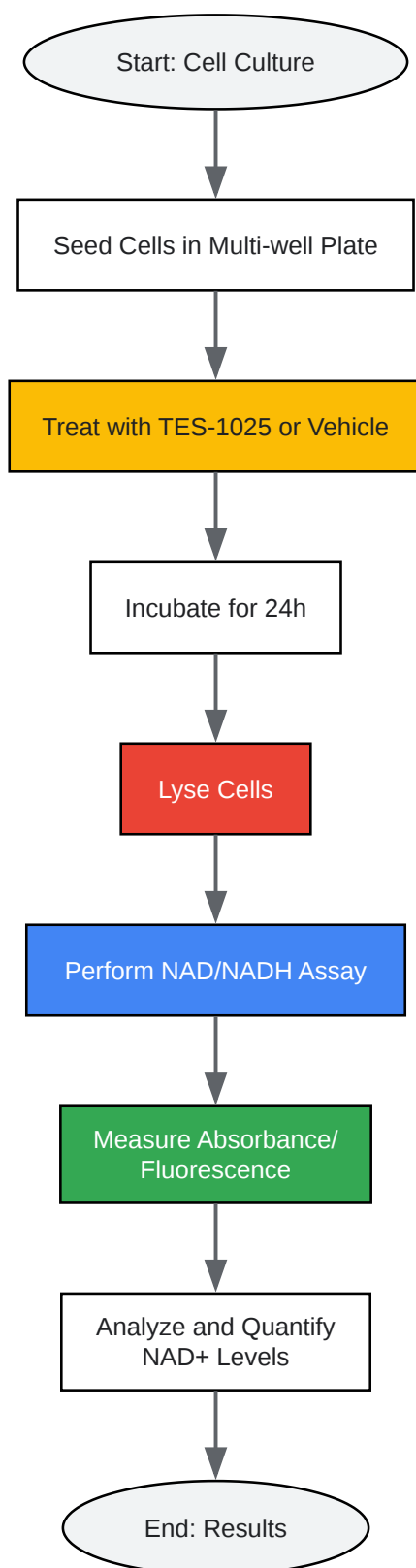
- Cell line of interest (e.g., mouse primary hepatocytes, human HK-2 cells)

- Appropriate cell culture medium and supplements
- **TES-1025**
- DMSO (vehicle control)
- NAD/NADH quantification kit (commercially available)
- Lysis buffer
- Plate reader for absorbance or fluorescence measurement

Procedure:

- **Cell Seeding:** Seed cells in a multi-well plate at a desired density and allow them to adhere overnight.
- **Compound Treatment:** Prepare serial dilutions of **TES-1025** in cell culture medium. The final DMSO concentration should be kept constant across all wells (typically $\leq 0.1\%$).
- **Incubation:** Remove the old medium and add the medium containing different concentrations of **TES-1025** or vehicle control (DMSO) to the cells. Incubate for the desired period (e.g., 24 hours).
- **Cell Lysis:** After incubation, wash the cells with PBS and lyse them according to the protocol of the chosen NAD/NADH quantification kit.
- **NAD⁺ Measurement:** Perform the NAD⁺ assay following the manufacturer's instructions. This typically involves an enzymatic cycling reaction that generates a colored or fluorescent product.
- **Data Acquisition:** Measure the absorbance or fluorescence using a plate reader.
- **Data Analysis:** Calculate the intracellular NAD⁺ concentration relative to the total protein content or cell number. Compare the NAD⁺ levels in **TES-1025**-treated cells to the vehicle-treated control cells.

Experimental Workflow



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Caption: Workflow for measuring cellular NAD⁺ levels after **TES-1025** treatment.

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References

- 1. Structural Basis of Human Dimeric α -Amino- β -Carboxymuconate- ϵ -Semialdehyde Decarboxylase Inhibition With TES-1025 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. α -Amino- β -carboxymuconate- ϵ -semialdehyde Decarboxylase (ACMSD) Inhibitors as Novel Modulators of De Novo Nicotinamide Adenine Dinucleotide (NAD⁺) Biosynthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Frontiers | Structural Basis of Human Dimeric α -Amino- β -Carboxymuconate- ϵ -Semialdehyde Decarboxylase Inhibition With TES-1025 [frontiersin.org]
- 5. frontiersin.org [frontiersin.org]
- 6. De novo NAD⁺ synthesis enhances mitochondrial function and improves health - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 7. Structural Basis of Human Dimeric α -Amino- β -Carboxymuconate- ϵ -Semialdehyde Decarboxylase Inhibition With TES-1025 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. glpbio.com [glpbio.com]
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